

4-Azidobenzyl Alcohol: A Technical Guide to Solubility and Applications

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Compound of Interest

Compound Name: 4-Azidobenzyl alcohol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility of **4-Azidobenzyl alcohol** in Dimethyl Sulfoxide (DMSO) and water. It is designed to be a vital resource for researchers, scientists, and professionals involved in drug development and other advanced scientific applications. This guide offers a detailed look at the compound's solubility, methods for its determination, and its application in bioconjugation through click chemistry.

Core Data: Solubility of 4-Azidobenzyl Alcohol

The solubility of **4-Azidobenzyl alcohol** is a critical parameter for its use in various experimental and industrial settings. The following table summarizes the available quantitative data for its solubility in DMSO and provides an estimate for its solubility in water.

Solvent	Solubility	Method	Notes
Dimethyl Sulfoxide (DMSO)	250 mg/mL (1676.16 mM)[1]	Not specified; likely equilibrium solubility	Requires ultrasonic agitation for dissolution. Hygroscopic DMSO can significantly impact solubility; use of newly opened solvent is recommended.[1]
200 mg/mL (1340.93 mM)	Not specified; likely equilibrium solubility	Sonication is recommended for dissolution.	
Water	Not explicitly found; estimated to be sparingly soluble.	N/A	Based on the partial solubility of structurally similar compounds like 4-aminobenzyl alcohol[2][3] and the low aqueous solubility of benzyl alcohol itself.[4][5][6]

Experimental Protocols: Determining Solubility

While specific experimental protocols for determining the solubility of **4-Azidobenzyl alcohol** were not found in the available literature, a standard and reliable method for determining the equilibrium solubility of an organic compound is the shake-flask method. The following is a detailed, generalized protocol that can be adapted for **4-Azidobenzyl alcohol**.

Objective: To determine the equilibrium solubility of **4-Azidobenzyl alcohol** in a given solvent (e.g., water or DMSO) at a specific temperature.

Materials:

- **4-Azidobenzyl alcohol** (solid)
- Solvent of interest (e.g., ultrapure water, anhydrous DMSO)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker/incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Procedure:

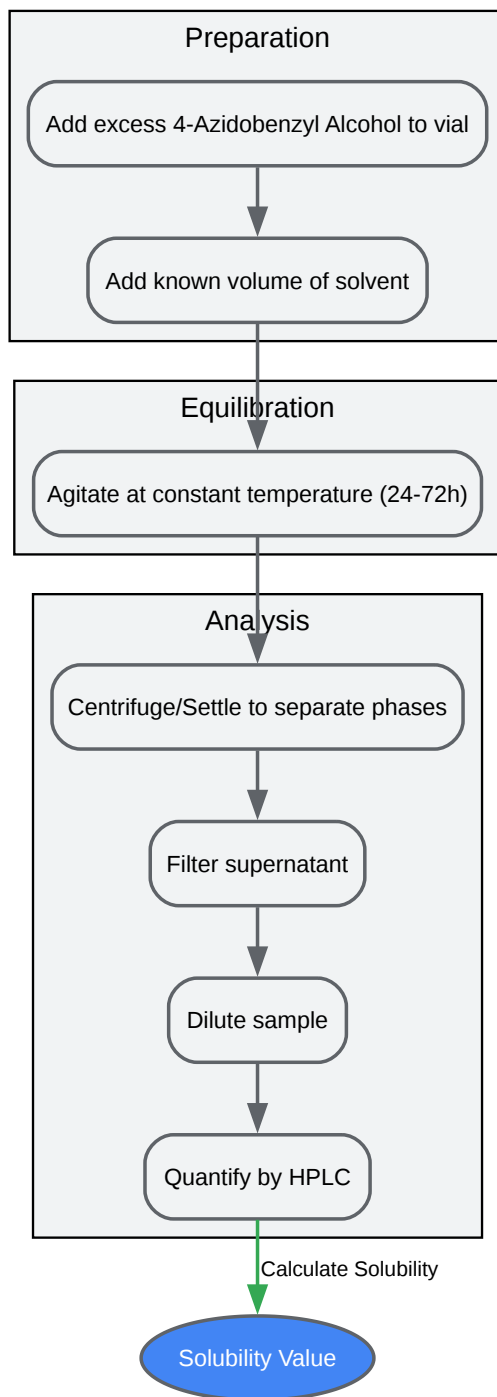
- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **4-Azidobenzyl alcohol** to a series of vials. The exact amount should be more than what is expected to dissolve.
- **Solvent Addition:** Accurately add a known volume of the solvent to each vial.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature shaker. Agitate the vials for a predetermined period (typically 24-72 hours) to ensure that equilibrium is reached. The temperature should be maintained at the desired value (e.g., 25 $^{\circ}\text{C}$).
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature to allow the undissolved solid to sediment. For faster separation, the vials can be centrifuged at a controlled temperature.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the solution through a syringe filter to remove any undissolved microparticles. This step is crucial to prevent overestimation of solubility.

- Dilution: Accurately dilute the filtered solution with the solvent to a concentration that falls within the linear range of the analytical method (e.g., HPLC).
- Quantification: Analyze the diluted samples using a validated HPLC method to determine the concentration of **4-Azidobenzyl alcohol**. A calibration curve should be prepared using standard solutions of known concentrations.
- Calculation: The solubility is calculated from the measured concentration of the saturated solution, taking into account the dilution factor.

Visualization of Key Processes

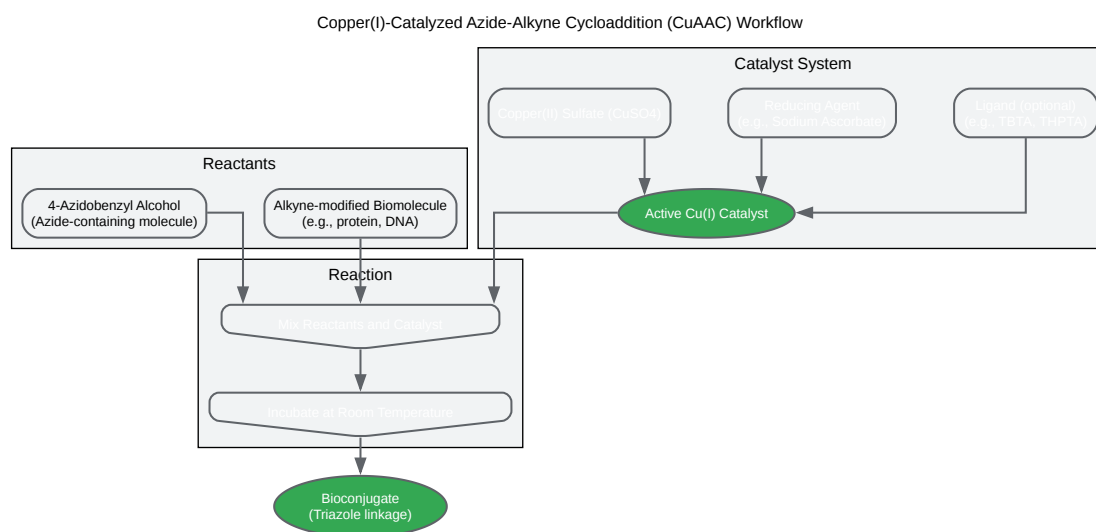
To further aid in the understanding of the applications and experimental workflows involving **4-Azidobenzyl alcohol**, the following diagrams have been created using the DOT language.

General Workflow for Solubility Determination

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Caption: Workflow for determining the equilibrium solubility of **4-Azidobenzyl alcohol**.

4-Azidobenzyl alcohol is a key reagent in bioconjugation, primarily through its participation in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a type of "click chemistry".^{[1][7][8][9]} This reaction allows for the efficient and specific covalent linking of molecules.



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Caption: A simplified workflow for bioconjugation using **4-Azidobenzyl alcohol** via CuAAC click chemistry.

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